

# Storage and handling recommendations for 2-Fluoroisonicotinic acid

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## Compound of Interest

Compound Name: 2-Fluoroisonicotinic acid

Cat. No.: B1296461

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## Technical Support Center: 2-Fluoroisonicotinic Acid

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **2-Fluoroisonicotinic acid**. The following troubleshooting guides and frequently asked questions (FAQs) address common issues to ensure the integrity of your experiments and the safety of laboratory personnel.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **2-Fluoroisonicotinic acid**?

For long-term stability, **2-Fluoroisonicotinic acid** should be stored in a cool, dry, and dark place.<sup>[1]</sup> The container should be tightly sealed to prevent moisture absorption and contamination.<sup>[2][3][4][5]</sup> Room temperature storage is generally acceptable.<sup>[1][3][6]</sup>

Q2: Can I store **2-Fluoroisonicotinic acid** in a refrigerator or freezer?

While room temperature storage is recommended, refrigeration at 2-8°C can also be a suitable option for long-term storage, especially in warmer climates, to minimize any potential degradation. Ensure the container is well-sealed to prevent condensation from forming inside when it is removed from the cold environment.

Q3: What type of container is best for storing **2-Fluoroisonicotinic acid**?

Store **2-Fluoroisonicotinic acid** in its original packaging, which is typically a tightly sealed amber glass bottle to protect it from light. If transferring to a different container, ensure it is made of an inert material, such as glass, and has a secure, airtight seal.

Q4: What are the signs of degradation of **2-Fluoroisonicotinic acid**?

Visual signs of degradation can include a change in color from its typical white to off-white or light yellow powder, clumping of the powder (indicating moisture uptake), or a noticeable change in its solubility characteristics. If you observe any of these changes, it is advisable to test the purity of the compound before use.

Q5: What is the shelf life of **2-Fluoroisonicotinic acid**?

The shelf life of **2-Fluoroisonicotinic acid** is not definitively established in the provided search results. However, when stored under the recommended conditions (cool, dry, dark, and tightly sealed), it is expected to be stable for years. For critical applications, it is recommended to re-test the purity of the material after prolonged storage.

## Troubleshooting Guide

Problem	Possible Cause	Troubleshooting Steps
Inconsistent experimental results	Degradation of 2-Fluoroisonicotinic acid due to improper storage.	1. Verify that the compound has been stored in a tightly sealed container in a cool, dry, and dark place. 2. Check for any visual signs of degradation (color change, clumping). 3. If degradation is suspected, obtain a new batch of the compound or re-purify the existing stock. 4. Perform a purity analysis (e.g., HPLC, NMR) on the stored material.
Difficulty dissolving the compound	1. Use of an inappropriate solvent. 2. The compound may have absorbed moisture, affecting its solubility. 3. The concentration attempted is above its solubility limit in the chosen solvent.	1. 2-Fluoroisonicotinic acid is soluble in water, ethanol, and methanol. <sup>[1]</sup> 2. Gently heat the solution or use sonication to aid dissolution. 3. Dry the compound under a vacuum to remove any absorbed moisture before attempting to dissolve it. 4. Consult the solubility data table below and prepare a solution at a concentration known to be soluble.
Safety concerns during handling	Inadequate personal protective equipment (PPE) or improper handling techniques.	1. Always handle 2-Fluoroisonicotinic acid in a well-ventilated area or a fume hood. <sup>[2][7]</sup> 2. Wear appropriate PPE, including safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat. <sup>[2]</sup> 3. Avoid creating dust when handling the solid material. <sup>[2][3]</sup> 4. In case of eye contact, immediately flush with

plenty of water for at least 15 minutes.[2][8] 5. In case of skin contact, wash off with soap and plenty of water.[8]

## Quantitative Data

### Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>4</sub> FNO <sub>2</sub>	[1][9]
Molecular Weight	141.10 g/mol	[1][9]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	191-200 °C (decomposes)	[1][10]

### Solubility Data

Solvent	Solubility	Reference
Water	Soluble	[1]
Ethanol	Soluble	[1]
Methanol	Soluble	[1]

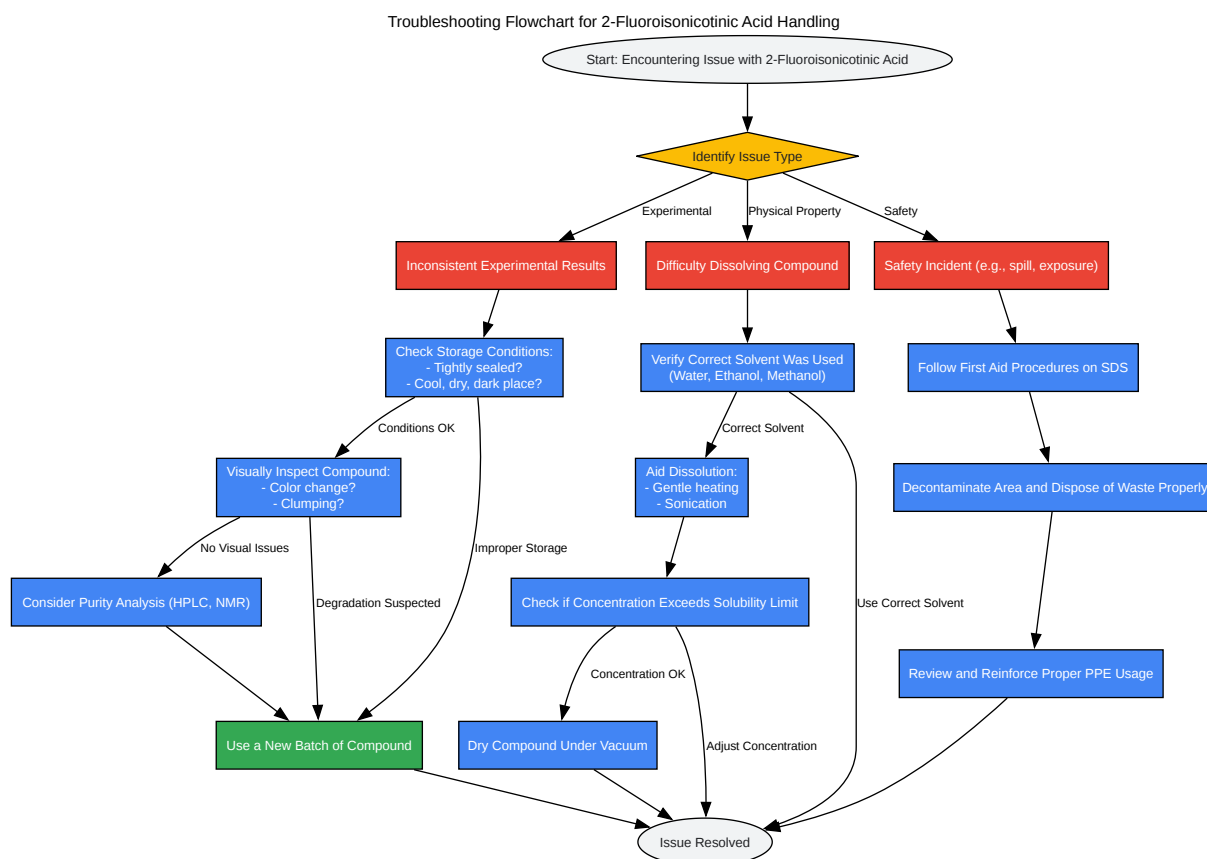
Note: Quantitative solubility data is not readily available in the provided search results. "Soluble" indicates that the compound is known to dissolve in the respective solvent, but the exact concentration limits have not been specified.

## Experimental Protocols

### Protocol 1: General Procedure for Determining the Solubility of **2-Fluoroisonicotinic Acid**

- Preparation: Weigh out a small, precise amount of **2-Fluoroisonicotinic acid** (e.g., 10 mg) into a clean, dry vial.
- Solvent Addition: Add a measured volume of the desired solvent (e.g., 100  $\mu$ L) to the vial.
- Dissolution: Vigorously vortex or sonicate the mixture for 1-2 minutes.
- Observation: Visually inspect the solution for any undissolved solid.
- Incremental Addition: If the solid has dissolved, continue to add measured volumes of the solvent in increments, vortexing/sonicating and observing after each addition until the solution becomes saturated (i.e., a precipitate forms and does not dissolve).
- Calculation: Calculate the approximate solubility in mg/mL or mol/L based on the total volume of solvent required to dissolve the initial mass of the compound.
- For Higher Accuracy: For more precise measurements, prepare a series of solutions with varying concentrations and determine the saturation point using analytical techniques such as UV-Vis spectroscopy or by gravimetric analysis after solvent evaporation from a saturated solution.

## Visualizations



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Caption: Troubleshooting workflow for common issues encountered with **2-Fluoroisonicotinic acid**.

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## References

- 1. 2-Fluoroisonicotinic acid | 402-65-3 [chemicalbook.com]
- 2. benchchem.com [benchchem.com]
- 3. Novel synthesis of 2-[18F]-fluoroisonicotinic acid hydrazide and initial biological evaluation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 2-Fluoroisonicotinic acid | C<sub>6</sub>H<sub>4</sub>FNO<sub>2</sub> | CID 345360 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Fluoronicotinic acid | C<sub>6</sub>H<sub>4</sub>FNO<sub>2</sub> | CID 96089 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Degradation pathways of a peptide boronic acid derivative, 2-Pyz-(CO)-Phe-Leu-B(OH)(2) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. 2-[(18)F]-fluoroisonicotinic acid hydrazide: biological evaluation in an acute infection model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. 2-Fluoroisonicotinic Acid | 402-65-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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